

Physical properties of Diethyl glutaconate liquid form

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Compound of Interest

Compound Name: Diethyl glutaconate

Cat. No.: B146653

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An In-depth Technical Guide to the Physical Properties of **Diethyl Glutaconate** (Liquid Form)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of the liquid form of **diethyl glutaconate**. The information is presented to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols based on recognized standards are provided.

Core Physical Properties

Diethyl glutaconate, in its liquid state, exhibits a range of physical characteristics that are crucial for its handling, application, and integration into various chemical processes.

Data Presentation

The table below summarizes the essential physical properties of liquid **diethyl glutaconate**, compiled from various chemical data sources.

Physical Property	Value	Units	Notes
Boiling Point	236 - 238	°C	At atmospheric pressure.
	510.20[1]	K	
Density	1.053	g/mL	At 25 °C.
Refractive Index	1.446	n _{20/D}	At 20 °C with respect to the sodium D-line.
Flash Point	113	°C	Determined by the closed cup method.
Molecular Weight	186.21[1]	g/mol	
Form	Liquid	-	At standard temperature and pressure.
Melting Point	330.43 (57.28)	K (°C)	This is a computationally predicted value using the Joback Method and should be used with caution as diethyl glutaconate is a liquid at room temperature. [1] An experimentally determined value is not readily available.
Water Solubility	-1.17	log ₁₀ (mol/L)	Predicted using the Crippen Method.[1]
Octanol/Water Partition Coefficient (logP)	1.059	-	Predicted using the Crippen Method.[1]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid **diethyl glutaconate**. These protocols are based on internationally recognized ASTM standards to ensure accuracy and reproducibility.

Boiling Point Determination (ASTM D1078)

The boiling point of **diethyl glutaconate** is determined using the Standard Test Method for Distillation Range of Volatile Organic Liquids, as outlined in ASTM D1078.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Methodology:

- **Apparatus:** A distillation flask, condenser, graduated receiving cylinder, and a calibrated thermometer or temperature sensor are required.
- **Procedure:** A specified volume of the **diethyl glutaconate** sample is placed in the distillation flask. The flask is heated, and the vapor is passed through the condenser. The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point. The temperature is continuously monitored as the distillation proceeds. The boiling range is the temperature difference between the initial boiling point and the temperature at which the last of the liquid evaporates. For a pure substance like **diethyl glutaconate**, this range is expected to be narrow.
- **Significance:** This method provides a measure of the volatility of the liquid and is a key indicator of its purity.[\[5\]](#)

Density Measurement (ASTM D4052)

The density of liquid **diethyl glutaconate** is determined using the Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter, as specified in ASTM D4052.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Methodology:

- **Apparatus:** A digital density meter with an oscillating U-tube is used. The instrument must be calibrated with certified reference standards.
- **Procedure:** A small sample of **diethyl glutaconate** is injected into the thermostatted U-tube of the density meter. The instrument measures the oscillation period of the U-tube containing

the sample. This period is then converted to a density value based on the instrument's calibration. The measurement is typically performed at a controlled temperature, such as 25 °C.

- Significance: Density is a fundamental physical property used for quality control, and for converting mass to volume.[\[7\]](#)[\[9\]](#)

Refractive Index Measurement (ASTM D1218)

The refractive index of liquid **diethyl glutaconate** is determined according to the Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids, as described in ASTM D1218.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Methodology:

- Apparatus: A calibrated refractometer, typically an Abbé refractometer, is used. A monochromatic light source, usually a sodium lamp (D-line), is required.
- Procedure: A small drop of the **diethyl glutaconate** sample is placed on the prism of the refractometer. The prism is then closed and the temperature is allowed to equilibrate, typically to 20 °C. The instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece. The refractive index is then read from the instrument's scale.
- Significance: The refractive index is a characteristic property of a substance and is a sensitive measure of its purity.[\[11\]](#)[\[16\]](#)

Flash Point Determination (ASTM D93)

The flash point of **diethyl glutaconate** is determined using the Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester, as outlined in ASTM D93.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

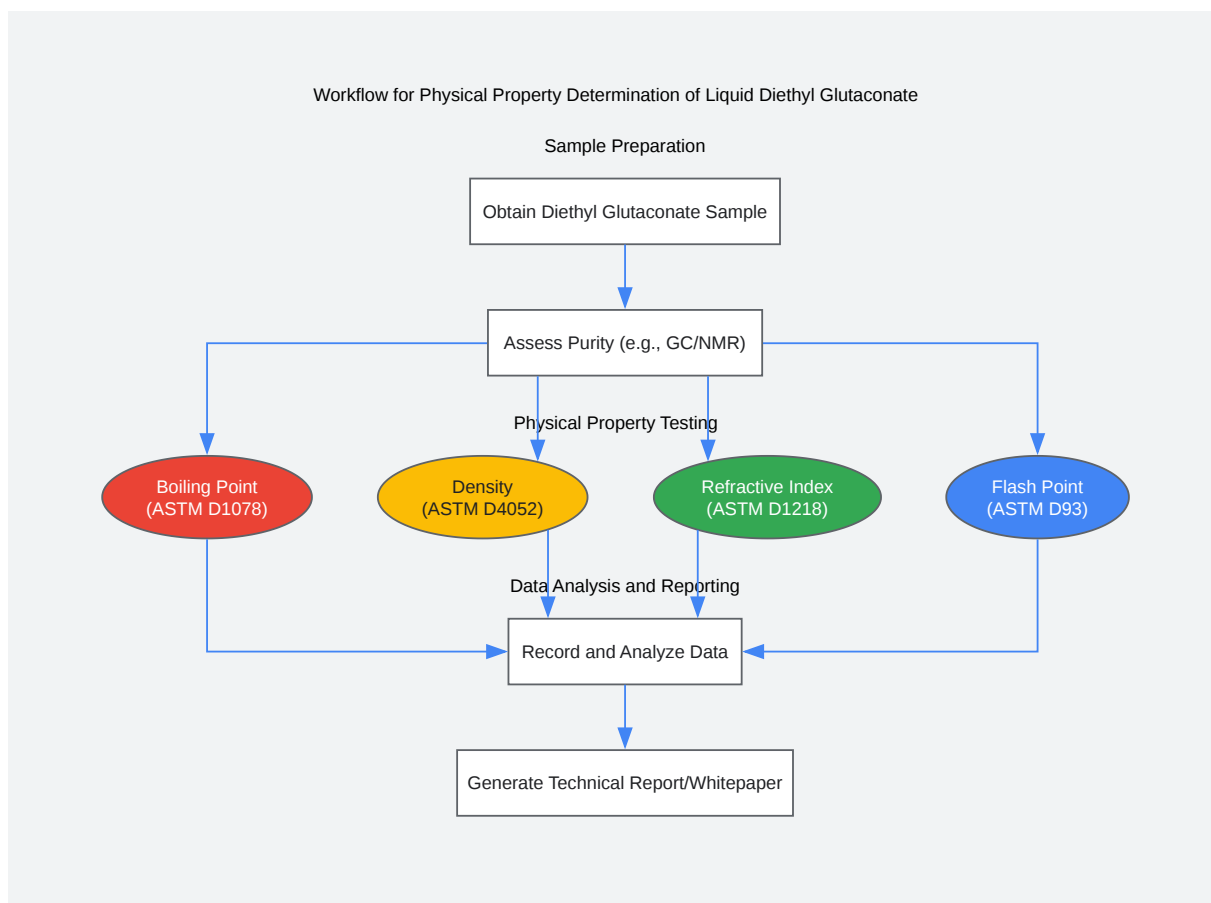
Methodology:

- Apparatus: A Pensky-Martens closed-cup flash point tester is used. This apparatus consists of a heated cup with a lid that has openings for a stirrer, a thermometer, and an ignition source.

- Procedure: The sample cup is filled with **diethyl glutaconate** to a specified level. The lid is secured, and the sample is heated at a controlled rate while being continuously stirred. At specific temperature intervals, the stirring is stopped, and an ignition source is dipped into the vapor space above the liquid. The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.
- Significance: The flash point is a critical safety parameter that indicates the flammability of the substance and is used for classifying materials for shipping and handling regulations.^[17]

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of liquid **diethyl glutaconate**.



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